

# Application Notes & Protocols for Documenting Scientific Findings for Section 106 Compliance

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## Compound of Interest

Compound Name: ACHP

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## Introduction

Section 106 of the National Historic Preservation Act of 1966 (NHPA) requires federal agencies to consider the effects of their projects on historic properties.<sup>[1][2]</sup> For researchers, scientists, and drug development professionals, this may become relevant when a project involves ground disturbance, construction, or other activities that could impact archaeological sites or historic buildings where scientific analysis is a component of the mitigation or documentation process. These application notes provide best practices for documenting and presenting scientific findings to ensure compliance with Section 106.

The core of Section 106 is a four-step process: initiating consultation, identifying historic properties, assessing adverse effects, and resolving adverse effects.<sup>[2]</sup> Scientific data can be crucial in each of these steps, from identifying the composition of archaeological artifacts to determining the environmental impact on a historic structure.

## Data Presentation: Quantitative Data Summaries

All quantitative data derived from scientific analyses should be summarized in clearly structured tables. This facilitates comparison and review by regulatory agencies such as the State Historic Preservation Officer (SHPO) or Tribal Historic Preservation Officer (THPO).

Table 1: Material Composition Analysis of Archaeological Artifacts

Sample ID	Artifact Type	Location (GPS)	Analytical Method	Key Findings (Quantitative)
A-001	Ceramic Shard	34.0522° N, 118.2437° W	X-Ray Fluorescence (XRF)	Lead (Pb): 15.2 ppm, Copper (Cu): 5.8 ppm
A-002	Metal Fastener	34.0522° N, 118.2437° W	Inductively Coupled Plasma Mass Spectrometry (ICP-MS)	Iron (Fe): 98.2%, Nickel (Ni): 1.1%
B-001	Soil Sample	34.0525° N, 118.2440° W	Gas Chromatography -Mass Spectrometry (GC-MS)	Organic Residue Signature: Present

Table 2: Environmental Impact Assessment on Historic Structure

Sample Location	Parameter Measured	Analytical Method	Result	Regulatory Threshold
North Wall Exterior	Air Quality (SO <sub>2</sub> )	Pulsed Fluorescence	0.08 ppm	0.075 ppm
Foundation Soil	Heavy Metal Contamination (Lead)	Atomic Absorption Spectroscopy	250 mg/kg	400 mg/kg
Interior Air	Volatile Organic Compounds (VOCs)	Photoionization Detector	50 ppb	100 ppb

## Experimental Protocols: Detailed Methodologies

Detailed methodologies for all key experiments must be provided to ensure transparency and reproducibility of the scientific findings.

### Protocol 1: X-Ray Fluorescence (XRF) Analysis of Ceramic Artifacts

- Objective: To non-destructively determine the elemental composition of ceramic shards to identify potential trade routes and manufacturing techniques.
- Instrumentation: Handheld Bruker TRACER 5i pXRF Analyzer.
- Sample Preparation: Samples were cleaned of loose debris using a soft brush. No chemical cleaning agents were used to preserve the integrity of the artifact.
- Data Acquisition: Each shard was analyzed at three different points for 60 seconds per point. The instrument was calibrated using a certified standard reference material before and after the analysis of each batch of ten samples.
- Data Analysis: The resulting spectra were processed using the Bruker Artax software. Elemental concentrations were calculated based on the fundamental parameters method.

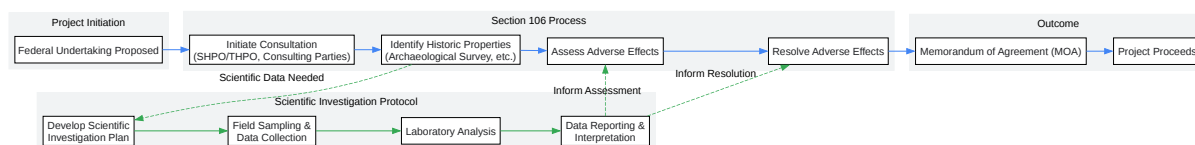
### Protocol 2: Soil Sample Analysis for Environmental Contaminants

- Objective: To assess the presence and concentration of heavy metals in soil samples collected from the Area of Potential Effects (APE) to determine potential environmental impacts on a historic site.<sup>[1][3]</sup>
- Sample Collection: Soil samples were collected from a depth of 0-15 cm at predetermined grid locations within the APE. Samples were stored in sterile, sealed containers and transported to the laboratory on ice.
- Sample Preparation: Samples were air-dried, sieved to remove large debris, and then subjected to acid digestion using a certified EPA method.
- Instrumentation: Analysis was performed using a PerkinElmer PinAAcle 900T Atomic Absorption Spectrometer.
- Quality Control: A blank, a duplicate, and a standard reference material were analyzed for every 20 samples to ensure data quality and accuracy.

## Mandatory Visualizations

Diagrams are essential for visualizing complex processes and relationships, making them easier to understand for a diverse audience of stakeholders in the Section 106 process.

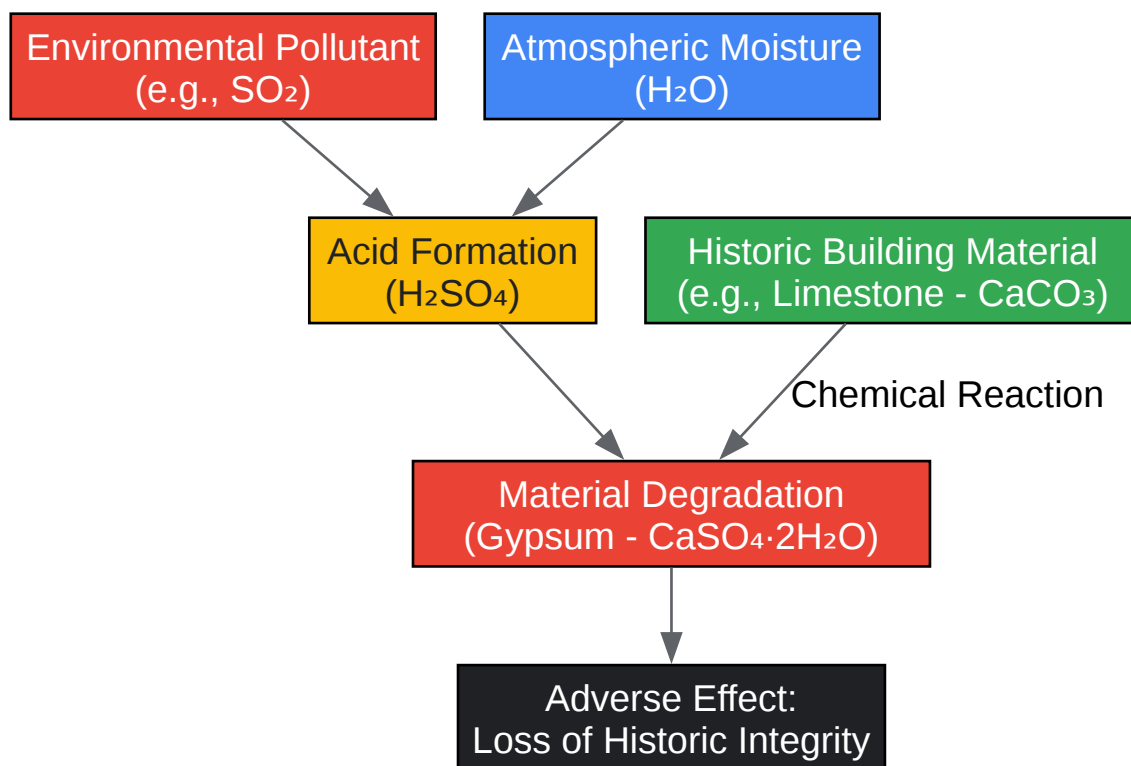
### Section 106 Compliance Workflow for Scientific Investigations



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Caption: Workflow integrating scientific investigation into the Section 106 process.

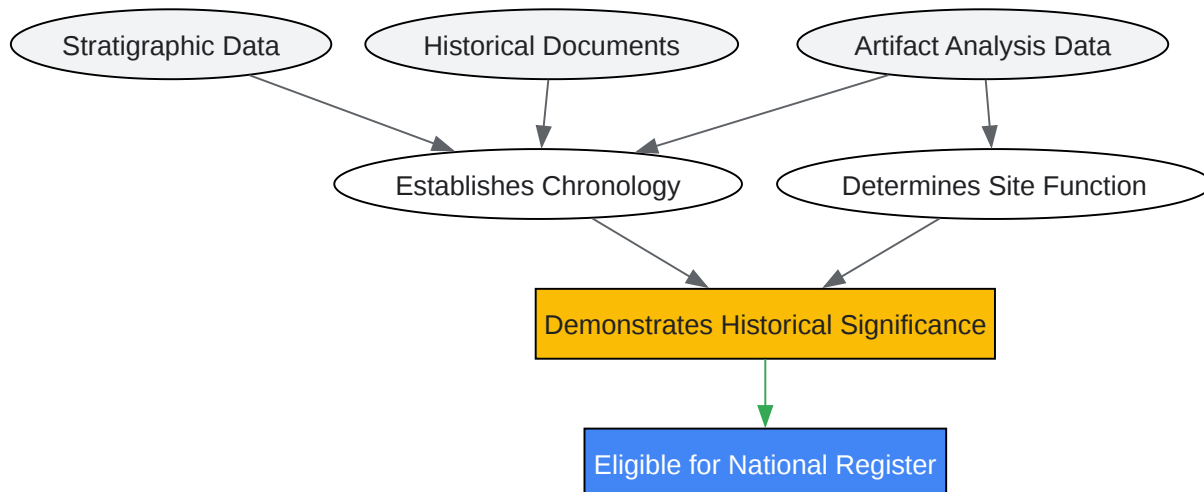
### Signaling Pathway for Environmental Impact on Historic Materials



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Caption: Chemical pathway of limestone degradation due to acid rain.

Logical Relationship of Data for National Register Eligibility



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Caption: Logical flow from scientific data to a determination of significance.

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## References

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